

# A Comprehensive Technical Guide to the Physical Properties of Deuterated Hexadecyl Chloride

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## Compound of Interest

Compound Name: 1-Chlorohexadecane-D33

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical properties of deuterated hexadecyl chloride. Given the limited direct experimental data on the deuterated variant, this document leverages data from its non-deuterated counterpart, 1-chlorohexadecane, and establishes the expected impact of deuteration based on established principles of isotope effects. This guide is intended to be a valuable resource for professionals in research, scientific analysis, and drug development who utilize deuterated compounds.

## Core Physical Properties

Deuteration, the substitution of hydrogen with its heavier isotope deuterium, typically has a minimal effect on the bulk physical properties of a molecule such as melting point, boiling point, and density. The primary influence is on the vibrational energy of C-D bonds compared to C-H bonds, which can affect reaction kinetics but has a less pronounced impact on non-reactive physical characteristics. Therefore, the physical properties of 1-chlorohexadecane serve as a very close approximation for deuterated hexadecyl chloride.

## Data Summary of 1-Chlorohexadecane

The following table summarizes the key physical properties of 1-chlorohexadecane, which are expected to be nearly identical for its deuterated forms.

Physical Property	Value	Notes
Molecular Formula	C <sub>16</sub> H <sub>33</sub> Cl	
Molecular Weight	260.89 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>	The molecular weight of the deuterated version will be higher depending on the number of deuterium atoms.
Melting Point	8-14 °C <a href="#">[5]</a> <a href="#">[6]</a>	Also cited as 7.8 °C <a href="#">[2]</a> .
Boiling Point	149 °C at 1 mm Hg <a href="#">[5]</a> <a href="#">[6]</a>	Alkyl halides generally have higher boiling points than alkanes with the same number of carbons due to polarity and stronger intermolecular forces. <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a>
Density	0.865 g/mL at 25 °C <a href="#">[5]</a> <a href="#">[6]</a>	
Solubility in Water	<0.02 g/L <a href="#">[5]</a>	Alkyl halides are generally insoluble in water due to their inability to form hydrogen bonds. <a href="#">[7]</a> <a href="#">[9]</a> They are, however, soluble in organic solvents. <a href="#">[7]</a> <a href="#">[10]</a>
Appearance	Colorless liquid <a href="#">[2]</a> <a href="#">[5]</a>	
Refractive Index	n <sub>20</sub> /D 1.449 <a href="#">[5]</a> <a href="#">[6]</a>	

## Experimental Protocols for Property Determination

Standard methodologies are employed to determine the physical properties of alkyl halides like deuterated hexadecyl chloride.

### Melting Point Determination

The melting point can be determined using a standard melting point apparatus.

- **Sample Preparation:** A small, dry sample of the compound is packed into a capillary tube.

- **Apparatus Setup:** The capillary tube is placed in the heating block of the melting point apparatus.
- **Heating and Observation:** The sample is heated at a slow, controlled rate. The temperature at which the substance first begins to melt and the temperature at which it is completely liquid are recorded as the melting point range.

## Boiling Point Determination

The boiling point at a specific pressure can be determined using distillation or a specialized apparatus.

- **Apparatus Setup:** The liquid is placed in a distillation flask with a few boiling chips. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask.
- **Heating:** The flask is heated gently.
- **Observation:** The temperature at which the liquid boils and its vapor condenses on the thermometer is recorded as the boiling point. For high-boiling liquids, vacuum distillation is employed to prevent decomposition.

## Density Measurement

The density of a liquid can be determined using a pycnometer or a hydrometer.

- **Pycnometer Method:**
  - The mass of a clean, dry pycnometer is determined.
  - The pycnometer is filled with the liquid, and its mass is measured again.
  - The volume of the pycnometer is determined by filling it with a liquid of known density (e.g., water) and measuring the mass.
  - The density of the sample is calculated by dividing the mass of the liquid by its volume.

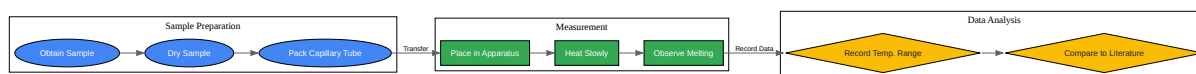
## Solubility Testing

Solubility is determined by observing the dissolution of the solute in a solvent.

- **Sample Preparation:** A small, measured amount of deuterated hexadecyl chloride is added to a test tube.
- **Solvent Addition:** A measured volume of the solvent (e.g., water, ethanol, acetone) is added.
- **Observation:** The mixture is agitated, and the degree of dissolution is observed. The process can be repeated with increasing amounts of solute to determine the saturation point.

## Experimental Workflow Visualization

The following diagram illustrates a general workflow for the determination of the melting point of a solid organic compound.



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